

HC-5404-Fu solubility and stability in DMSO

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Compound of Interest

Compound Name: HC-5404-Fu
CAS No.: 2247396-91-2
Cat. No.: B15587876

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Technical Support Center: HC-5404-Fu

This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to the solubility and stability of **HC-5404-Fu** in DMSO.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of **HC-5404-Fu** in DMSO?

While a definitive maximum solubility value is not publicly available, **HC-5404-Fu** is readily soluble in DMSO. Commercial suppliers offer pre-made 10 mM solutions in DMSO.^[1] Furthermore, experimental protocols indicate the successful preparation of stock solutions at concentrations as high as 50 mg/mL in DMSO.^[1]

Q2: How should I prepare a stock solution of **HC-5404-Fu** in DMSO?

It is recommended to prepare a concentrated stock solution in anhydrous DMSO. A general protocol is provided in the experimental protocols section below. For most cell-based assays,

the stock solution is then diluted in culture medium to the final working concentration, ensuring the final DMSO concentration is non-toxic to the cells (typically <0.5%).^[2]

Q3: What are the recommended storage conditions for **HC-5404-Fu** in DMSO?

For optimal stability, stock solutions of **HC-5404-Fu** in DMSO should be stored at low temperatures and protected from light.^[1] Aliquoting the stock solution into smaller, single-use vials is highly recommended to avoid repeated freeze-thaw cycles.^[3]

Q4: How stable is **HC-5404-Fu** in DMSO?

HC-5404-Fu stock solutions in DMSO are stable for extended periods when stored correctly. For long-term storage, -80°C is recommended.^{[1][4]} At -20°C, the stability is suitable for shorter-term storage.^[1] It is crucial to use anhydrous DMSO and seal containers tightly to prevent moisture absorption, which can affect compound stability.^[3]

Q5: What is the mechanism of action of **HC-5404-Fu**?

HC-5404-Fu is a potent and selective inhibitor of Protein kinase R (PKR)-like endoplasmic reticulum kinase (PERK).^{[5][6][7]} PERK is a key sensor in the unfolded protein response (UPR), a cellular stress response pathway activated by the accumulation of misfolded proteins in the endoplasmic reticulum (ER).^{[7][8]} By inhibiting PERK, **HC-5404-Fu** blocks the downstream signaling cascade, which can lead to tumor cell apoptosis and inhibition of tumor growth.^{[5][7][9]}

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation observed when diluting DMSO stock solution in aqueous buffer or cell culture medium.	The compound has lower solubility in aqueous solutions. The final concentration of the compound exceeds its solubility limit in the aqueous medium.	- Perform serial dilutions to reach the final desired concentration. - Ensure the final DMSO concentration in the aqueous solution is sufficient to maintain solubility, while remaining non-toxic to cells (typically <0.5%). ^[2] - Gentle warming (not exceeding 50°C) or sonication may help to redissolve the compound. ^[3] - For in vivo studies, consider using co-solvents such as PEG300, Tween 80, or cyclodextrins. ^[2]
Inconsistent experimental results.	- Degradation of HC-5404-Fu in the stock solution due to improper storage. - Inaccurate concentration of the stock solution.	- Always store the DMSO stock solution at -80°C for long-term storage and minimize freeze-thaw cycles by preparing aliquots. ^{[1][3]} - Use fresh, anhydrous DMSO to prepare stock solutions. - Protect the stock solution from light. ^[1] - Periodically check the concentration of the stock solution if stored for an extended period.
Cell toxicity observed at expected non-toxic concentrations.	The final concentration of DMSO in the cell culture medium is too high.	- Calculate the final DMSO concentration in your experiments and ensure it is below the tolerance level of your specific cell line (generally <0.5%, but can be as low as 0.1% for sensitive or primary cells). ^{[2][10]} - Include a vehicle

control (medium with the same final concentration of DMSO) in your experiments to differentiate between compound-specific effects and solvent effects.

Quantitative Data

Table 1: Solubility of **HC-5404-Fu** in DMSO

Parameter	Value	Source
Commercially Available Solution	10 mM	MedchemExpress.com[1]
Reported Stock Solution Concentration	50 mg/mL	MedchemExpress.com[1]

Table 2: Recommended Storage and Stability of **HC-5404-Fu** in DMSO

Storage Temperature	Recommended Duration	Source
-80°C	Up to 1 year	TargetMol[4]
-80°C	Up to 6 months	MedchemExpress.com[1]
-20°C	Up to 1 month	MedchemExpress.com[1]
Solid Powder (-20°C)	Up to 3 years	TargetMol[4]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of **HC-5404-Fu** in DMSO

Materials:

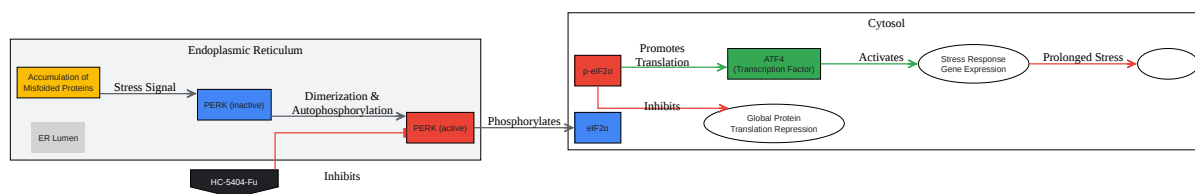
- **HC-5404-Fu** (solid powder)

- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated analytical balance and pipette

Procedure:

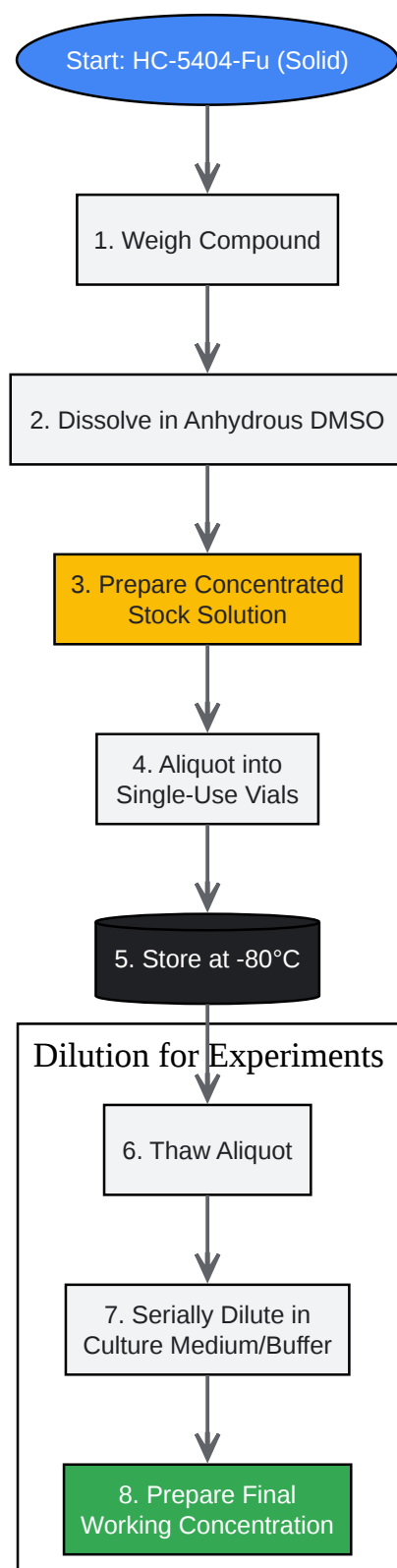
- Allow the vial of solid **HC-5404-Fu** to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weigh the desired amount of **HC-5404-Fu** powder using a calibrated analytical balance in a sterile environment. The molecular weight of **HC-5404-Fu** is 454.47 g/mol .
- Add the appropriate volume of anhydrous DMSO to the solid compound to achieve a final concentration of 10 mM. For example, to prepare 1 mL of a 10 mM stock solution, dissolve 4.54 mg of **HC-5404-Fu** in 1 mL of DMSO.
- Vortex the solution gently until the compound is completely dissolved. Gentle warming or sonication can be used to aid dissolution if necessary.[3]
- Aliquot the stock solution into single-use, light-protected tubes.
- Store the aliquots at -80°C for long-term storage.[1][4]

Visualizations



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Caption: PERK Signaling Pathway and the inhibitory action of **HC-5404-Fu**.



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Caption: Experimental workflow for preparing **HC-5404-Fu** solutions.

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